

Application Notes and Protocols: Synthesis of Adic Acid from Cyclohexene

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Compound of Interest

Compound Name: Cyclohexene

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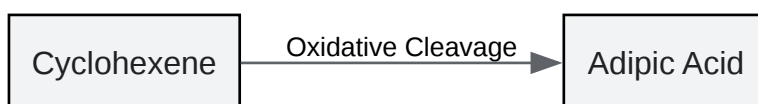
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the synthesis of adipic acid, a crucial dicarboxylic acid intermediate in various industrial processes, including the production of nylon-6,6. The following sections detail various synthetic routes starting from **cyclohexene**, with a focus on different oxidative cleavage methods. Quantitative data from cited literature is summarized for comparative analysis, and detailed experimental protocols are provided.

Overview of Synthetic Routes

The synthesis of adipic acid from **cyclohexene** involves the oxidative cleavage of the carbon-carbon double bond. Several methods have been developed, employing different oxidizing agents and catalytic systems. The choice of method often depends on factors such as yield, cost, safety, and environmental impact ("green chemistry" considerations). The most common approaches include oxidation with potassium permanganate and catalytic oxidation using hydrogen peroxide with various catalysts.

A general reaction scheme is presented below:



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Caption: General reaction pathway for the synthesis of adipic acid from **cyclohexene**.

Comparative Data of Synthetic Methods

The following table summarizes quantitative data for different methods of adipic acid synthesis from **cyclohexene**, allowing for easy comparison of reaction conditions and yields.

Oxidizing Agent	Catalyst/Re agent	Temperature (°C)	Reaction Time	Yield (%)	Reference
Potassium Permanganate (KMnO ₄)	Water	35-45	20 min	Not specified	[1] [2]
Hydrogen Peroxide (H ₂ O ₂)	Sodium Tungstate (Na ₂ WO ₄) & Phase Transfer Catalyst	90	8 h	90	[3]
Hydrogen Peroxide (H ₂ O ₂)	Peroxytungstate-organic complex	72-94	3-20 h	96.6	[3]
Hydrogen Peroxide (H ₂ O ₂)	Glycine phosphotungstate	90	12 h	95	[3]
Hydrogen Peroxide (H ₂ O ₂)	[FeCl ₂ {κ ³ -HC(pz) ₃ }] (Microwave)	60	24 h	46	[4] [5]
Hydrogen Peroxide (H ₂ O ₂)	H ₃ PW ₄ O ₂₄ /PEHA/ZrSBA-15	80	8 h	91	[3]

Experimental Protocols

Protocol 1: Oxidation of Cyclohexene with Potassium Permanganate

This protocol describes a classic laboratory-scale synthesis of adipic acid using potassium permanganate as the oxidizing agent.[1][2]

Workflow Diagram:



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Caption: Experimental workflow for adipic acid synthesis using KMnO₄.

Materials:

- **Cyclohexene** (2 mL, density = 0.81 g/cm³)
- Potassium permanganate (8.4 g)
- Water (50 mL)
- Concentrated Hydrochloric Acid (HCl)
- 1% Sodium Hydroxide (NaOH) solution
- 250 mL Erlenmeyer flask
- Steam bath or hot plate
- Ice-water bath
- Buchner funnel and filter flask
- Hirsch funnel
- Beakers

Procedure:

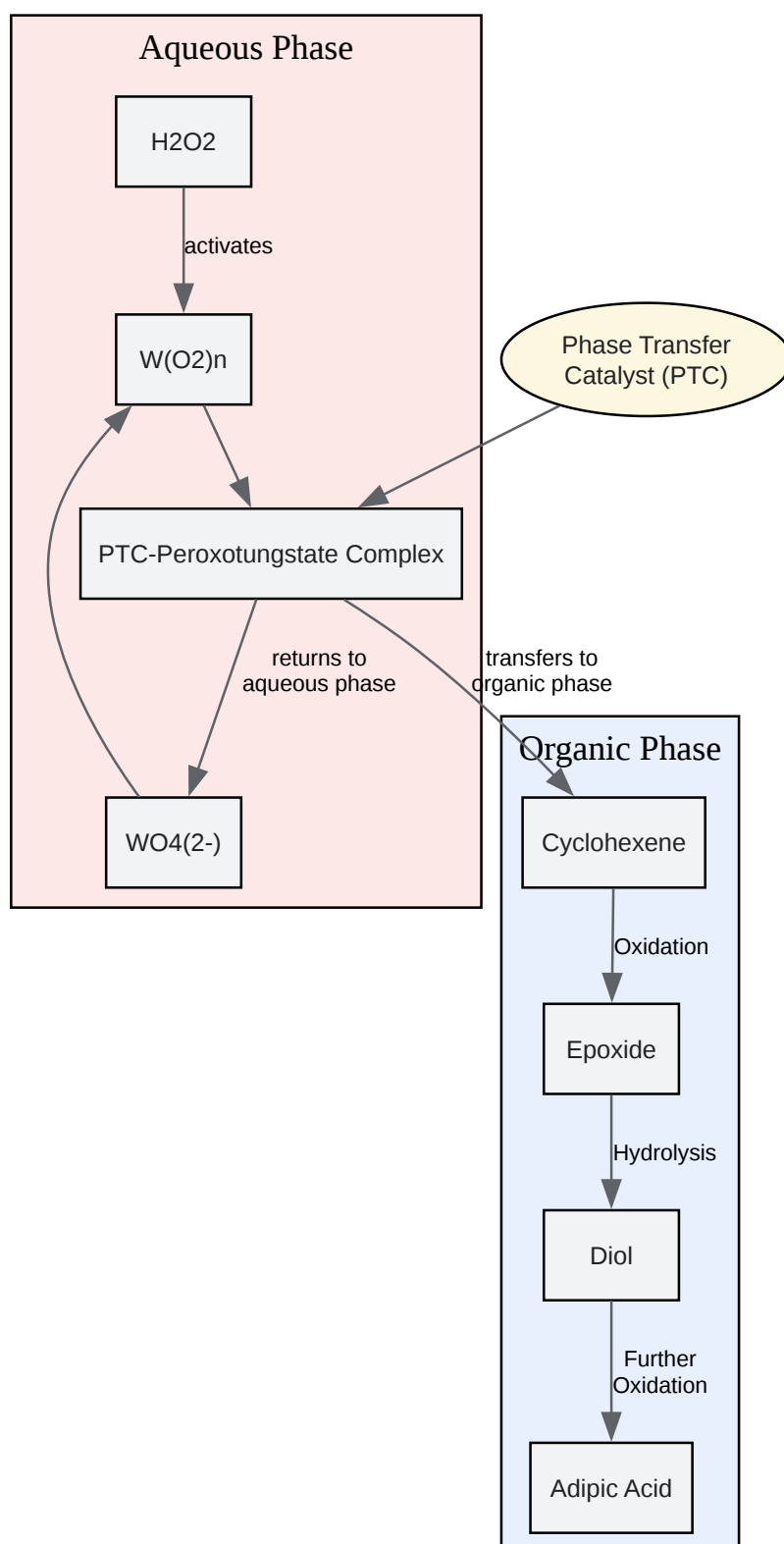
- To a 250 mL Erlenmeyer flask, add 50 mL of water, 2 mL of **cyclohexene**, and 8.4 g of potassium permanganate.[\[1\]](#)[\[2\]](#)
- Loosely stopper the flask, wrap it with a towel, and swirl vigorously for 5 minutes. The flask should become warm.[\[1\]](#)[\[2\]](#)
- Continue to swirl the flask at frequent intervals for 20 minutes, maintaining the temperature of the mixture between 35°C and 40°C. If the temperature exceeds 45°C, cool the flask briefly in an ice-water bath.[\[1\]](#)[\[2\]](#)
- Remove the stopper and place the flask on a steam bath for 15 minutes, continuing to swirl frequently.[\[2\]](#)
- Filter the hot mixture through a large Buchner funnel under vacuum into a clean filter flask.[\[2\]](#)
- Rinse the reaction flask with two 10 mL portions of hot 1% sodium hydroxide solution and pour these washings through the filter.[\[2\]](#)
- Transfer the filtrate and washings to a 250 mL beaker and boil the solution until the volume is reduced to approximately 10 mL.[\[1\]](#)[\[2\]](#)
- Cool the solution in an ice-water bath and then acidify it to a pH of about 1 by cautiously adding concentrated hydrochloric acid dropwise while stirring.[\[1\]](#)[\[2\]](#)
- Add an additional 3 mL of concentrated HCl, stir, and let the beaker stand in the ice bath for 5-10 minutes to complete crystallization.[\[1\]](#)[\[2\]](#)
- Collect the crude adipic acid by vacuum filtration.[\[1\]](#)[\[2\]](#)
- Recrystallize the product from a minimal amount of boiling water (approximately 5 mL if 2 mL of **cyclohexene** was used).[\[1\]](#)[\[2\]](#)
- Cool the recrystallized solution to room temperature, then place it in an ice-water bath for 10 minutes.[\[1\]](#)[\[2\]](#)
- Filter the pure product using a Hirsch funnel under vacuum and dry the crystals.[\[1\]](#)[\[2\]](#)

- Measure the melting point and yield of the final product.

Protocol 2: Catalytic Oxidation of Cyclohexene with Hydrogen Peroxide

This protocol outlines a "green chemistry" approach to adipic acid synthesis using hydrogen peroxide as the oxidant and a tungstate-based catalyst with a phase transfer agent.^{[6][7]}

Reaction Pathway Diagram:



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Caption: Catalytic cycle for tungstate-catalyzed oxidation of **cyclohexene**.

Materials:

- **Cyclohexene**
- 30% Hydrogen Peroxide (H₂O₂)
- Sodium tungstate dihydrate (Na₂WO₄·2H₂O)
- Potassium bisulfate (KHSO₄)
- Aliquat 336 (phase transfer catalyst)
- 50 mL boiling flask
- Stir bar and magnetic stirrer
- Reflux condenser
- Heating mantle

Procedure:

- In a 50 mL boiling flask, prepare a slurry of sodium tungstate dihydrate (0.5 g), 30% hydrogen peroxide (15 mL), and potassium bisulfate (0.4 g).^[7]
- Add a medium-sized stir bar to the flask.
- Prepare a solution of the phase transfer catalyst by dissolving approximately 0.25 g of Aliquat 336 in 2.0 g of **cyclohexene**. This can be done by adding a specific volume of a stock solution.^[7]
- Add 2.8 mL of the **cyclohexene**/Aliquat 336 solution directly into the boiling flask.^[7]
- Assemble a reflux apparatus with the flask and a condenser.
- Heat the mixture under vigorous reflux with rapid stirring. The two-phase system will gradually become a single aqueous phase as the **cyclohexene** is converted to water-soluble adipic acid.^[7]

- After the reaction is complete (monitor by appropriate analytical techniques, e.g., TLC or GC), cool the reaction mixture.
- The adipic acid product can be isolated by cooling the aqueous solution to induce crystallization, followed by vacuum filtration.
- Further purification can be achieved by recrystallization from hot water.

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle concentrated acids and strong oxidizing agents like potassium permanganate and hydrogen peroxide with extreme caution in a well-ventilated fume hood.
- Potassium permanganate is a strong oxidizing agent and can react violently with organic materials.
- Hydrogen peroxide (30%) is corrosive and a strong oxidizer. Avoid contact with skin and eyes.
- The oxidation reactions can be exothermic. Monitor the reaction temperature carefully to prevent runaway reactions.^{[1][2]}

These protocols and notes are intended for use by trained professionals in a laboratory setting. It is crucial to consult the original literature and relevant safety data sheets (SDS) before undertaking any experimental work.

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References

1. Preparation of adipic acid from cyclohexene [wwwchem.uwimona.edu.jm]

- 2. chem.libretexts.org [chem.libretexts.org]
- 3. pure.tue.nl [pure.tue.nl]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- 6. tandfonline.com [tandfonline.com]
- 7. studylib.net [studylib.net]
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